

Chemical Architecture and Analytical Applications of Imipramine-d3 HCl: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Imipramine-d3 (hydrochloride)

Cat. No.: B12405189

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Executive Summary

Imipramine-d3 hydrochloride is a highly specialized stable isotope-labeled internal standard (SIL-IS) engineered for the precise quantification of the tricyclic antidepressant (TCA) imipramine in complex biological matrices. By incorporating three non-exchangeable deuterium atoms, this compound provides an exact +3 Da mass shift, making it an indispensable tool in liquid chromatography-tandem mass spectrometry (LC-MS/MS) workflows for therapeutic drug monitoring (TDM), pharmacokinetic (PK) profiling, and forensic toxicology[1][2].

This whitepaper dissects the structural rationale, synthesis methodology, and self-validating analytical workflows that define the utility of Imipramine-d3 HCl in modern clinical laboratories.

Structural Architecture and Isotopic Rationale

Imipramine is a dibenzazepine-derivative TCA characterized by a tricyclic ring system attached to an alkyl amine substituent[3]. In its stable isotope-labeled form, Imipramine-d3 HCl, the terminal N-methyl group is fully deuterated, yielding the formula $C_{19}H_{21}D_3N_2 \cdot HCl$ [4].

The Causality of Isotopic Placement

The strategic placement of the deuterium atoms on the terminal N-methyl group (-CD₃) is driven by chemical stability. Deuterium atoms bonded to carbon in a methyl group are non-exchangeable in aqueous physiological matrices (such as blood plasma or urine). If the deuterium were placed on the aromatic rings or adjacent to acidic protons, the molecule would be highly susceptible to hydrogen-deuterium (H/D) exchange during sample extraction or within the electrospray ionization (ESI) source, which would destroy quantitative accuracy.

Furthermore, the +3 Da mass shift (*m/z* 284 vs 281 for the protonated molecular ion) is mathematically optimal. It perfectly bypasses the natural ¹³C isotopic distribution (M+1 and M+2) of the endogenous, unlabelled imipramine, preventing any isotopic cross-talk or signal interference within the mass spectrometer's quadrupole^[5].

Quantitative Data: Physicochemical Properties

The following table summarizes the core parameters of the Imipramine-d₃ HCl standard^{[1][4][6][7]}.

Parameter	Specification
IUPAC Name	3-(10,11-dihydro-5H-dibenzo[b,f]azepin-5-yl)-N-methyl-N-(methyl-d ₃)propan-1-amine hydrochloride
Molecular Formula	C ₁₉ H ₂₁ D ₃ N ₂ • HCl
Molecular Weight	319.89 g/mol (283.43 g/mol free base + 36.46 g/mol HCl)
Monoisotopic Mass	~319.16 Da
Target IC ₅₀ (Parent Drug)	32 nM (Serotonin Transporter Inhibition)
Appearance	White to off-white crystalline powder

Synthesis and Deuteration Methodology

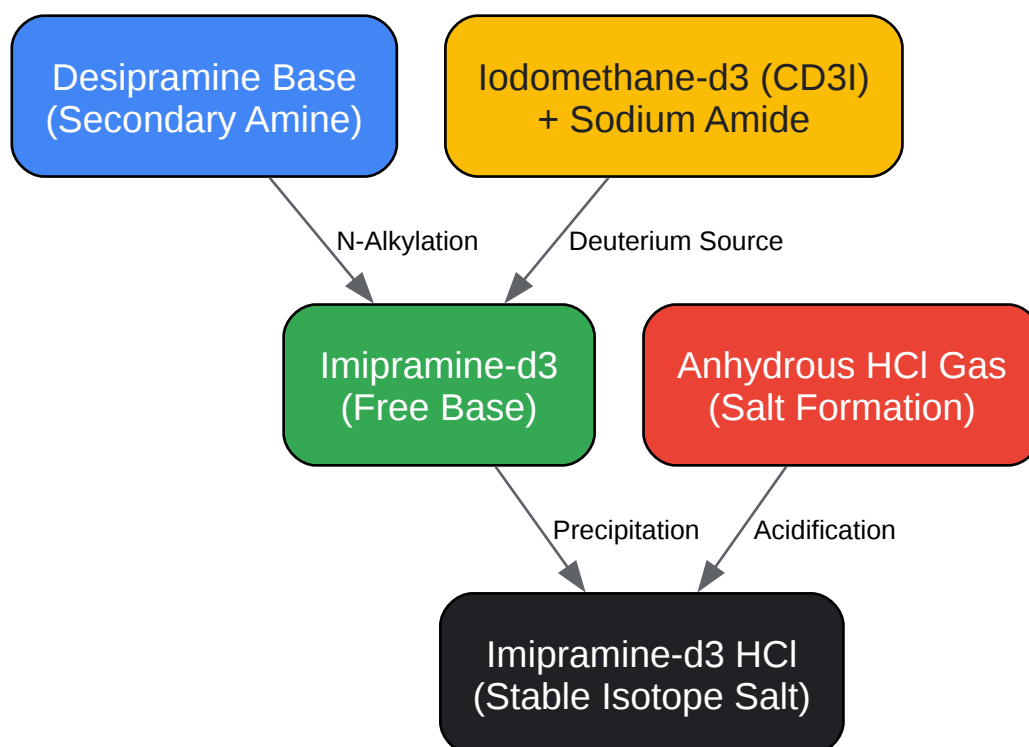
To guarantee isotopic purity, Imipramine-d3 is synthesized via directed N-alkylation rather than catalytic H/D exchange, ensuring that the isotopic label is localized exclusively to the target methyl group.

Step-by-Step Protocol: Directed N-Alkylation

- **Precursor Selection:** The synthesis begins with desipramine (N-desmethylimipramine), the secondary amine metabolite of imipramine.
- **Deprotonation:** Desipramine is dissolved in an anhydrous solvent (e.g., toluene) and treated with a strong base (such as sodium amide) to deprotonate the secondary amine.
- **Isotopic Alkylation:** Iodomethane-d3 (CD₃I) is introduced dropwise under inert conditions. The nucleophilic nitrogen attacks the deuterated methyl group, yielding Imipramine-d3 free base.
- **Purification:** The reaction is quenched with water, extracted into ethyl acetate, washed with dilute sodium hydroxide, and dried over anhydrous sodium sulfate before solvent evaporation.
- **Salt Precipitation:** The purified oil is dissolved in a non-polar solvent, and anhydrous hydrogen chloride (HCl) gas is bubbled through the solution to precipitate the stable Imipramine-d3 hydrochloride salt.

Causality & Self-Validation

Using desipramine as a precursor creates a self-validating synthetic route. Because the reaction relies on the physical addition of a pre-deuterated methyl group (CD₃I), it guarantees 100% specific localization of the isotopes. Post-synthesis mass spectrometry validates the process: the absence of M+1 or M+2 intermediate species confirms complete tri-deuteration, ensuring the standard's viability for trace-level quantification.



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Caption: Synthesis workflow of Imipramine-d3 HCl via directed N-alkylation of desipramine.

Analytical Workflows: LC-MS/MS Quantification

Imipramine-d3 HCl is the gold standard internal standard for extracting and quantifying imipramine from complex biological matrices like human plasma[2].

Step-by-Step Protocol: Plasma Extraction and LC-MS/MS

- **Sample Spiking:** Aliquot 50 μL of the human plasma sample into a microcentrifuge tube.
- **Protein Precipitation:** Add 100 μL of cold acetonitrile spiked with 200 ng/mL of Imipramine-d3 HCl directly to the plasma[2].
- **Centrifugation:** Vortex the mixture aggressively for 30 seconds to disrupt protein-drug binding, followed by centrifugation at 14,000 x g for 10 minutes at 4°C[2].

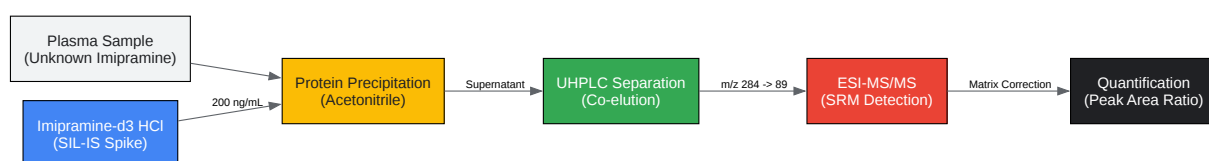
- Chromatography: Transfer the supernatant to an autosampler vial. Inject 2–5 μL onto a reversed-phase UHPLC column (e.g., Hypersil GOLD Phenyl, $100 \times 2.1 \text{ mm}$, $1.9 \mu\text{m}$) maintained at 40°C [2].
- Ionization & Detection: Operate the triple quadrupole mass spectrometer in Positive ESI mode using Selected Reaction Monitoring (SRM)[2].

Quantitative Data: SRM Transitions

Analyte	Precursor Ion [M+H] ⁺ (m/z)	Product Ion (m/z)	Function
Imipramine	281.2	86.1	Target Quantification
Imipramine-d3	284.2	89.1	Internal Standard (SIL-IS)

Causality & Self-Validation

Protein precipitation with acetonitrile containing the SIL-IS ensures the internal standard is integrated into the sample before any analyte loss can occur. Because Imipramine and Imipramine-d3 share identical physicochemical properties, they co-elute perfectly from the UHPLC column. As they enter the ESI source simultaneously, any matrix components (e.g., endogenous phospholipids) that cause ion suppression will affect both the analyte and the SIL-IS equally. By calculating the ratio of the analyte peak area to the IS peak area, the matrix effect is mathematically canceled out. This creates a highly robust, self-validating assay where the internal standard continuously corrects for recovery losses and ionization variances[2][5][8].

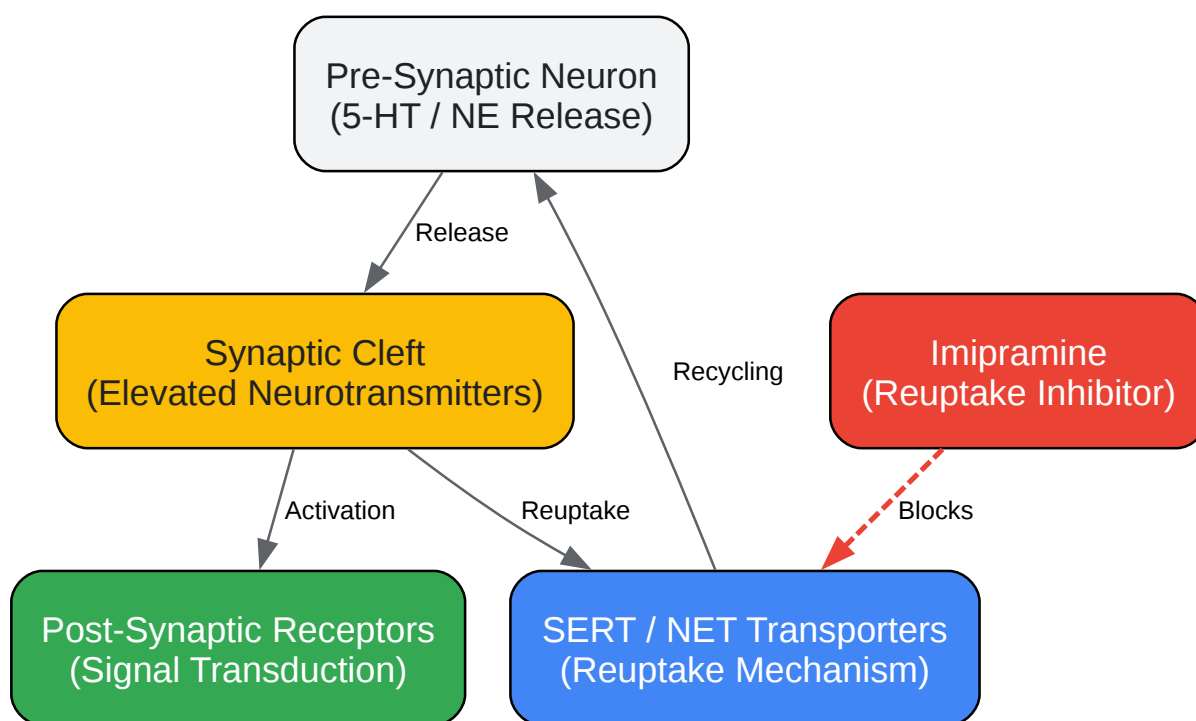


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Caption: LC-MS/MS analytical workflow utilizing Imipramine-d3 HCl as a self-validating internal standard.

Pharmacological Context & Signaling

Understanding the biological target of the parent drug provides essential context for therapeutic drug monitoring. Imipramine hydrochloride acts as a potent reuptake inhibitor of the sodium-dependent serotonin transporter (SERT) and norepinephrine transporter (NET)[3]. By blocking the reuptake mechanism, imipramine increases the synaptic concentrations of these neurotransmitters, which is the primary mechanism for alleviating depressive symptoms[3].



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Caption: Mechanism of action: Imipramine blocks SERT and NET, increasing synaptic neurotransmitters.

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